

Proper Disposal of Ethyl 2-Furanpropionate: A Comprehensive Guide

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Compound of Interest

Compound Name: Ethyl 2-furanpropionate

Cat. No.: B158936

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Ensuring the safe and compliant disposal of **Ethyl 2-furanpropionate** is critical for maintaining a secure laboratory environment and adhering to regulatory standards. This guide provides detailed procedures for the proper handling and disposal of this compound, tailored for researchers, scientists, and drug development professionals.

Safety and Hazard Profile

Before handling **Ethyl 2-furanpropionate**, it is essential to be aware of its physical and chemical properties, as well as its associated hazards. This information is crucial for implementing appropriate safety measures during the disposal process.

Property	Data	Citation
Molecular Formula	C ₉ H ₁₂ O ₃	[1]
Appearance	Light yellow liquid	[2]
Boiling Point	92 - 93 °C / 197.6 - 199.4 °F @ 768 mmHg	[2]
Flash Point	1 °C / 33.8 °F	[2]
Specific Gravity	0.910	[2]
Hazards	Highly flammable liquid and vapor.	[2][3]
Incompatible Materials	Strong oxidizing agents.	[2][4]

Experimental Protocol: Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **Ethyl 2-furanpropionate** is through a licensed hazardous waste disposal service.[5] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[5]

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[5]
- Conduct all handling and disposal procedures in a well-ventilated area, preferably within a chemical fume hood.[5]

2. Waste Collection:

- Collect all waste containing **Ethyl 2-furanpropionate**, including unused product and reaction residues, in a designated and clearly labeled hazardous waste container.

- The container must be compatible with flammable organic liquids and have a secure, tight-fitting lid to prevent the escape of vapors.[5]
- Ensure the container is properly grounded to prevent static discharge, which could ignite the flammable vapors.[2]

3. Waste Segregation:

- Do not mix **Ethyl 2-furanpropionate** waste with other waste streams, particularly with incompatible materials such as strong oxidizing agents.[2][4][5]

4. Labeling and Storage:

- Label the waste container clearly with "Hazardous Waste," the full chemical name "**Ethyl 2-furanpropionate**," and any other information required by your institution's environmental health and safety (EHS) office.
- Store the sealed waste container in a designated, cool, and well-ventilated area, away from sources of ignition such as heat, sparks, and open flames.[2] The storage area should be secure and accessible only to authorized personnel.[5]

5. Final Disposal:

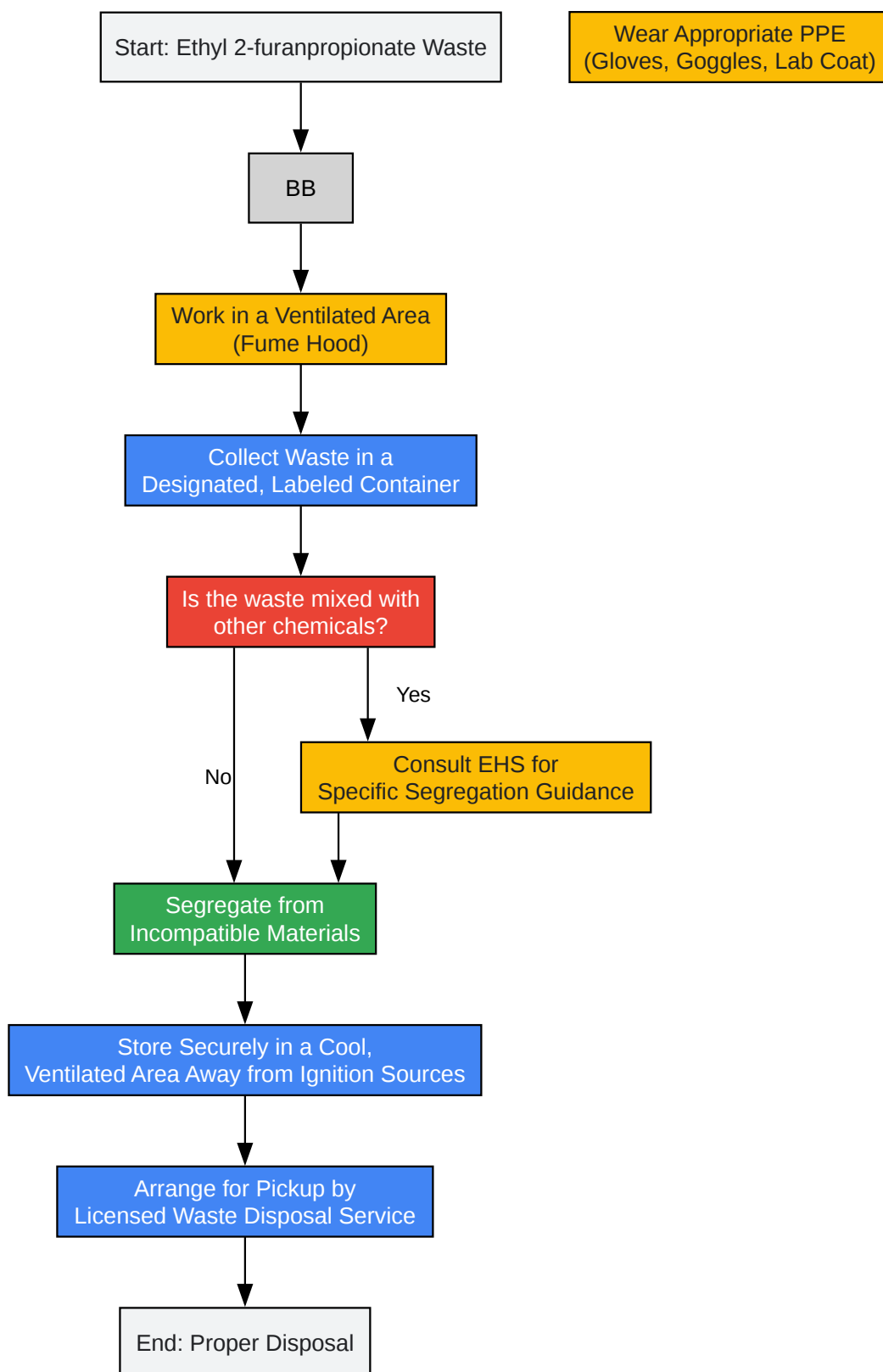
- Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed chemical waste disposal contractor.[5]
- The approved method of disposal is typically incineration in a chemical incinerator equipped with an afterburner and scrubber.[5]

Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as vermiculite or dry sand.
- Collect the absorbed material into a designated, sealable container for hazardous waste.[5]
- For larger spills, evacuate the area and follow your institution's emergency procedures.[5]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Ethyl 2-furanpropionate**.



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Caption: Disposal workflow for **Ethyl 2-furanpropionate**.

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